

# Application Notes and Protocols for ZK756326 Dihydrochloride Stock Solution Preparation

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## Compound of Interest

Compound Name: ZK756326 dihydrochloride

Cat. No.: B10773303

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## Introduction

ZK756326 is a potent and selective non-peptide agonist for the C-C chemokine receptor 8 (CCR8), a G protein-coupled receptor (GPCR).<sup>[1][2][3][4][5][6]</sup> It inhibits the binding of the natural ligand CCL1 (I-309) with an IC<sub>50</sub> value of 1.8 μM.<sup>[1][2][3][4][5]</sup> ZK756326 has been shown to induce Gαi-mediated calcium mobilization and extracellular acidification in cells expressing CCR8.<sup>[7]</sup> This compound is a valuable tool for investigating the physiological roles of CCR8, including its involvement in HIV infection, immune responses, and leukocyte chemotaxis.<sup>[2][7]</sup>

Proper preparation of **ZK756326 dihydrochloride** stock solutions is crucial for obtaining reliable and reproducible experimental results. These application notes provide detailed protocols for the preparation, storage, and handling of **ZK756326 dihydrochloride** solutions for in vitro research applications.

## Quantitative Data Summary

The following tables summarize key quantitative data for **ZK756326 dihydrochloride**.

Table 1: Chemical Properties of **ZK756326 Dihydrochloride**

Property	Value
CAS Number	1780259-94-0[1][2][3][8][9]
Molecular Formula	C <sub>21</sub> H <sub>30</sub> Cl <sub>2</sub> N <sub>2</sub> O <sub>3</sub> [1][3][8][9]
Molecular Weight	429.38 g/mol [1][2][3][8][9]
Purity	≥98%[1][2][7]
Appearance	Crystalline solid[3][7][10]

Table 2: Solubility of ZK756326 Dihydrochloride

Solvent	Approximate Solubility
Water	Soluble[2]
DMSO	Soluble[2][3], 6 mg/mL[11]
PBS (pH 7.2)	10 mg/mL[7][10]

Table 3: Recommended Storage Conditions

Form	Storage Temperature	Duration
Lyophilized Powder	-20°C (desiccated)	36 months[1]
Solution	-20°C	3 months[1]

## Experimental Protocols

### Protocol 1: Preparation of a High-Concentration Stock Solution in an Aqueous Solvent (e.g., PBS, pH 7.2)

This protocol is suitable for creating a stock solution that can be directly diluted into aqueous buffers or cell culture media.

Materials:

- **ZK756326 dihydrochloride** powder
- Sterile phosphate-buffered saline (PBS), pH 7.2
- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Calibrated analytical balance
- Vortex mixer
- Sterile 0.22 µm syringe filter
- Sterile cryogenic vials

#### Procedure:

- **Weighing:** In a sterile environment (e.g., a laminar flow hood), accurately weigh the desired amount of **ZK756326 dihydrochloride** powder. For example, to prepare 1 mL of a 10 mg/mL stock solution, weigh 10 mg of the compound.
- **Dissolution:** Aseptically add the calculated volume of sterile PBS (pH 7.2) to the tube containing the powder.
- **Mixing:** Tightly cap the tube and vortex the solution until the compound is completely dissolved. The solution should be clear and free of particulates.
- **Sterilization:** To ensure sterility, filter the solution through a 0.22 µm syringe filter into a new sterile tube.
- **Aliquoting and Storage:** Dispense the stock solution into single-use, sterile cryogenic vials to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for up to 3 months.<sup>[1]</sup>

## Protocol 2: Preparation of a High-Concentration Stock Solution in DMSO

This protocol is ideal for creating a highly concentrated stock that can be stored for longer periods and diluted for various cell-based assays.

#### Materials:

- **ZK756326 dihydrochloride** powder
- Anhydrous, cell culture-grade dimethyl sulfoxide (DMSO)
- Sterile, light-protected microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer
- Sterile cryogenic vials

#### Procedure:

- **Weighing:** In a sterile environment, carefully weigh the desired amount of **ZK756326 dihydrochloride** powder. For example, to prepare 1 mL of a 10 mM stock solution (assuming a molecular weight of 429.38 g/mol ), weigh 4.29 mg of the compound.
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the tube containing the powder.
- **Mixing:** Vortex the solution until the compound is fully dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.
- **Aliquoting and Storage:** Aliquot the DMSO stock solution into single-use, sterile cryogenic vials. Store the aliquots at -20°C for up to 3 months.[\[1\]](#)

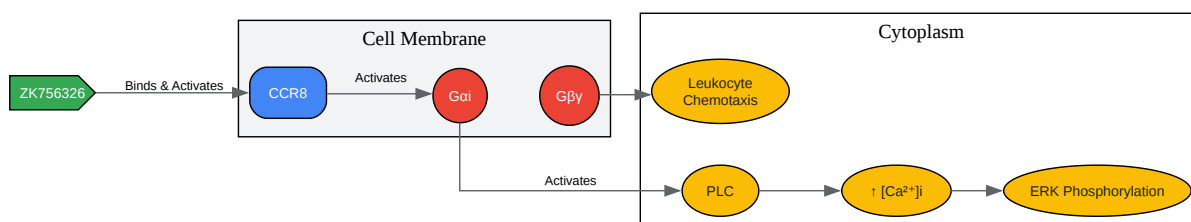
#### Important Considerations:

- Always use appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses, when handling chemical compounds.
- Perform all steps involving sterile reagents and solutions in a laminar flow hood to maintain sterility.

- The final concentration of DMSO in cell culture medium should be kept low (typically  $\leq 0.1\%$ ) to avoid cytotoxicity. Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

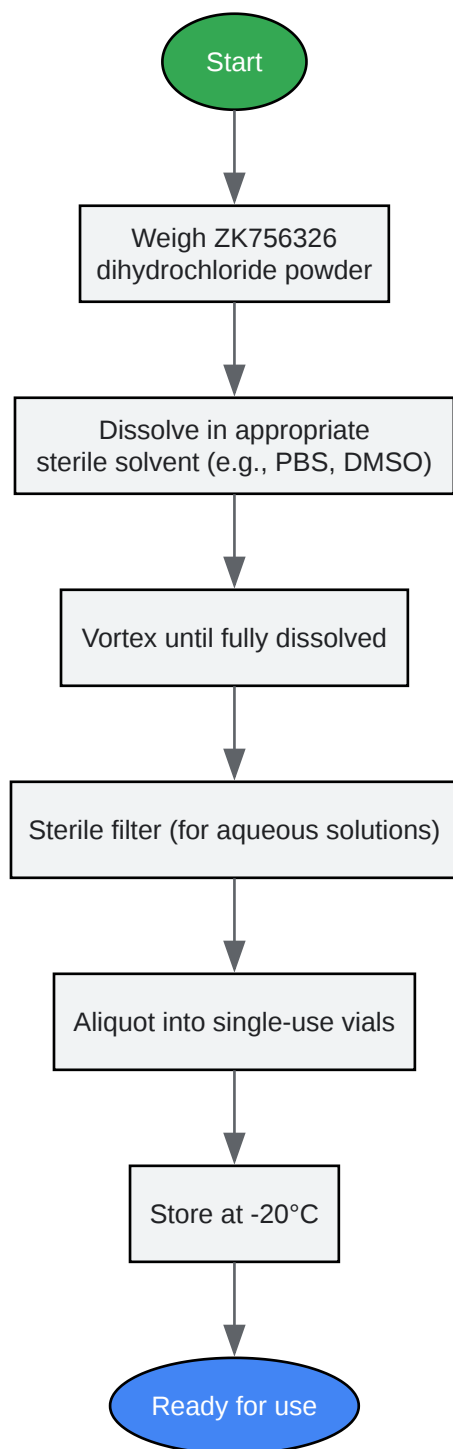
## Signaling Pathway and Experimental Workflow

The following diagrams illustrate the signaling pathway of ZK756326 and the general workflow for stock solution preparation.



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Caption: ZK756326 activates the CCR8 receptor, leading to downstream signaling.



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